

An In-depth Technical Guide to L-Aspartic Acid β -Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: *L-Aspartic acid beta-methyl ester hydrochloride*

Cat. No.: B555077

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Aspartic acid β -methyl ester hydrochloride is a derivative of the non-essential amino acid L-aspartic acid. It serves as a crucial intermediate in organic synthesis, particularly in the fields of medicinal chemistry and peptide synthesis. Its utility lies in the protection of the β -carboxyl group of aspartic acid, allowing for selective reactions at the α -carboxyl and amino groups. This guide provides a comprehensive overview of its discovery, history, synthesis, properties, and applications.

Discovery and History

The specific discovery of L-aspartic acid β -methyl ester hydrochloride is not attributed to a single individual or event but rather emerged from the broader field of amino acid chemistry. The groundwork for its synthesis was laid by the pioneering work of Emil Fischer and Arthur Speier, who in 1895 described the acid-catalyzed esterification of carboxylic acids with alcohols, a reaction now known as the Fischer-Speier esterification.^{[1][2][3]} This fundamental reaction provided the basis for the synthesis of various amino acid esters, including those of aspartic acid.

The primary motivation for the synthesis of compounds like L-aspartic acid β -methyl ester hydrochloride was the need for selectively protected amino acids in peptide synthesis.^[4] By

converting one of the carboxylic acid groups to an ester, chemists could control which functional group would react during the formation of peptide bonds. This control is essential for the synthesis of complex peptides and proteins with specific sequences. While early methods of amino acid esterification were developed in the late 19th and early 20th centuries, the specific synthesis and characterization of L-aspartic acid β -methyl ester hydrochloride likely occurred as the techniques for peptide synthesis became more sophisticated in the mid-20th century.

Physicochemical Properties

L-Aspartic acid β -methyl ester hydrochloride is a white to off-white crystalline powder. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ ClNO ₄	
Molecular Weight	183.59 g/mol	
CAS Number	16856-13-6	
Appearance	White to off-white crystalline powder	
Melting Point	174-177 °C	[5]
Storage Temperature	-20°C	
Solubility	Soluble in water.	
InChI Key	QRBMPUYOGOCYDJ-DFWYDOINSA-N	
SMILES	Cl.COC(=O)C--INVALID-LINK--C(O)=O	

Experimental Protocols

Synthesis of L-Aspartic Acid β -Methyl Ester Hydrochloride

A common and efficient method for the synthesis of L-aspartic acid β -methyl ester hydrochloride is through the reaction of L-aspartic acid with methanol in the presence of thionyl chloride (SOCl_2).^[5]

Materials:

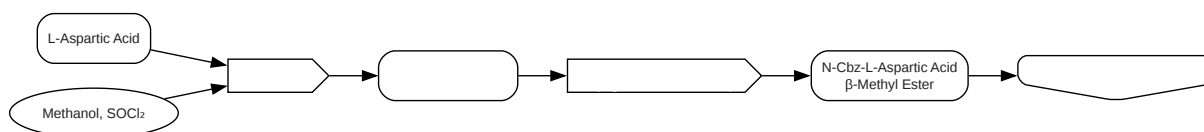
- L-Aspartic acid (5g)
- Methanol (27 ml)
- Thionyl chloride (3.86 ml)
- Absolute ether (75 ml)

Procedure:

- Cool 27 ml of methanol to -10°C in a suitable reaction vessel.
- Slowly add 3.86 ml of thionyl chloride to the cooled methanol with stirring.
- To this solution, add 5g of L-aspartic acid.
- Allow the reaction mixture to slowly warm to room temperature, at which point a clear solution should be obtained.
- Let the solution stand at room temperature for 25 minutes.
- Add 75 ml of absolute ether to the reaction mixture.
- Induce crystallization by cooling and shaking the vessel. The hydrochloride salt of L-aspartic acid β -methyl ester will crystallize as colorless needles.
- Filter the crystals immediately and wash them carefully with absolute ether.
- The resulting product can be used in subsequent steps without further purification. The reported yield for this method is approximately 92%.^[5]

Logical Relationships and Workflows

The synthesis of L-Aspartic acid β -methyl ester hydrochloride is a key step in the preparation of more complex molecules, such as N-protected amino acid derivatives used in peptide synthesis. The following diagram illustrates a typical workflow.



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Synthetic workflow from L-Aspartic acid to peptide synthesis.

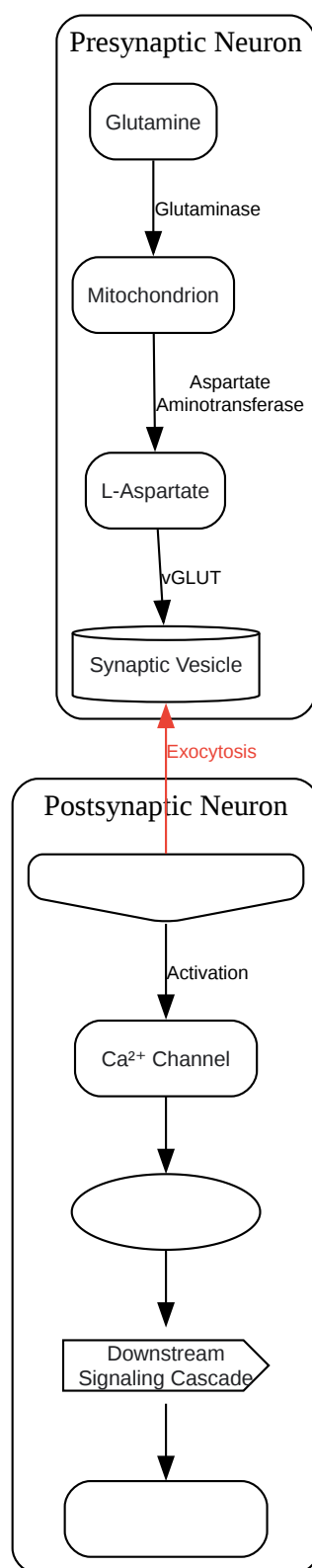
Applications in Research and Development

L-Aspartic acid β -methyl ester hydrochloride is a versatile building block with several applications in scientific research and pharmaceutical development.

- **Peptide Synthesis:** Its primary application is as a protected form of L-aspartic acid in the synthesis of peptides and proteins.[4] The ester group prevents the β -carboxyl group from participating in peptide bond formation, allowing for the specific formation of the desired peptide sequence.
- **Pharmaceutical Development:** This compound serves as an intermediate in the synthesis of various pharmaceuticals.[6] Given the role of L-aspartic acid as an excitatory neurotransmitter, derivatives of L-aspartic acid β -methyl ester are of interest in the development of drugs targeting neurological disorders.[6][7]
- **Biochemical Research:** It is utilized in studies of amino acid metabolism and protein synthesis.[6] Researchers can use isotopically labeled versions of this compound to trace the metabolic fate of aspartic acid in various biological systems.
- **Neuroscience Research:** As a derivative of L-aspartic acid, it is used in neurobiological research to study the function of excitatory amino acid receptors and transporters.[6] While not as potent as L-aspartate itself, it can be used as a tool to probe these systems.

Signaling Pathways

The direct interaction of L-Aspartic acid β -methyl ester hydrochloride with specific signaling pathways is not extensively documented. Its biological effects are largely considered to be mediated by its parent molecule, L-aspartic acid. L-aspartic acid is an excitatory neurotransmitter that acts on N-methyl-D-aspartate (NMDA) receptors and other glutamate receptors in the central nervous system.^[7] The general signaling pathway for L-aspartate is depicted below.



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Simplified L-Aspartate signaling pathway at an excitatory synapse.

Conclusion

L-Aspartic acid β -methyl ester hydrochloride is a compound of significant utility in the chemical and biomedical sciences. Its history is intertwined with the development of peptide synthesis, and it continues to be an indispensable tool for chemists and drug developers. The well-established protocols for its synthesis, combined with its versatile reactivity, ensure its continued importance in the creation of novel peptides, pharmaceuticals, and research tools.

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